

Application of Reactive Orange 13 in Textile Printing Processes: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reactive orange 13*

CAS No.: *12225-85-3*

Cat. No.: *B1172145*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Orange 13 (C.I. 18270) is a prominent azo dye belonging to the reactive class of colorants.[1] These dyes are distinguished by their ability to form strong, covalent bonds with the hydroxyl groups of cellulosic fibers such as cotton, linen, and rayon.[2][3] This chemical bonding results in excellent wash fastness and overall good fastness properties, making them a popular choice for textile printing.[1] The application of **Reactive Orange 13** in textile printing involves a multi-step process that includes the preparation of a specialized printing paste, application of the paste to the fabric, fixation of the dye, and a final washing-off stage to remove unfixed dye. This document provides detailed application notes and protocols for the use of **Reactive Orange 13** in textile printing, with a focus on achieving optimal color yield and fastness.

Data Presentation

Table 1: Exemplary Printing Paste Formulation for Reactive Orange 13 on Cotton

Component	Concentration (g/kg of paste)	Function
Reactive Orange 13	20 - 40	Colorant
Urea	100 - 150	Dye solubilizer and humectant (aids in dye penetration during steaming)[4][5]
Thickener (e.g., Sodium Alginate)	400 - 500	Viscosity modifier to prevent color bleeding
Sodium Bicarbonate (NaHCO ₃)	20 - 30	Alkali to facilitate the chemical reaction between the dye and fiber[6]
Resist Salt (e.g., m-nitrobenzene sulphonic acid sodium salt)	10 - 15	Mild oxidizing agent to prevent reduction of the dye during steaming
Water	to make 1000g	Solvent

Table 2: Process Parameters for Printing and Fixation

Parameter	Value	Notes
Fabric Pre-treatment	Scoured and Bleached Cotton	Mercerization is recommended for enhanced color yield[3]
Printing Method	Screen Printing (Flatbed or Rotary)	The most common application method
Drying	80 - 100°C for 3 - 5 minutes	To remove water before fixation
Fixation (Steaming)	102 - 110°C for 10 - 20 minutes	Saturated steam is crucial for the dye-fiber reaction[2][7]
Post-treatment	Rinsing and Soaping	Essential for removing unfixed dye and achieving optimal fastness

Table 3: Performance and Fastness Properties of C.I. Reactive Orange 13

Property	Rating/Value	Test Method (ISO)
Light Fastness	5	ISO 105-B02[8]
Washing Fastness (Color Change)	4-5	ISO 105-C06[8]
Washing Fastness (Staining)	4-5	ISO 105-C06[8]
Perspiration Fastness (Alkaline)	4	ISO 105-E04[8]
Color Yield (K/S Value)	17.15 (untreated cotton) to 23.47 (mercerized cotton)	Kubelka-Munk equation[3][9]

Experimental Protocols

Protocol 1: Preparation of Reactive Orange 13 Printing Paste

Objective: To prepare a stable and effective printing paste for applying **Reactive Orange 13** to cotton fabric.

Materials:

- **Reactive Orange 13** dye powder
- Urea
- Sodium Alginate (medium viscosity)
- Sodium Bicarbonate
- Resist Salt
- Deionized Water
- Laboratory balance
- High-speed stirrer

Procedure:

- In a beaker, weigh the required amount of Urea and dissolve it in a portion of the total deionized water.
- Slowly add the **Reactive Orange 13** dye powder to the urea solution while stirring continuously until a homogenous solution is obtained.
- In a separate, larger container, prepare the thickener stock solution by gradually adding the Sodium Alginate to the remaining water under high-speed stirring. Continue stirring until a smooth, lump-free paste is formed.
- Slowly add the dye-urea solution to the thickener paste with constant stirring.
- In a small amount of water, dissolve the Resist Salt and add it to the main mixture.

- Just before printing, dissolve the Sodium Bicarbonate in a small amount of water and add it to the printing paste. Stir thoroughly to ensure uniform distribution.^[1]

Protocol 2: Textile Printing, Fixation, and Washing-off Process

Objective: To print cotton fabric with the prepared **Reactive Orange 13** paste and achieve a high degree of dye fixation and fastness.

Materials and Equipment:

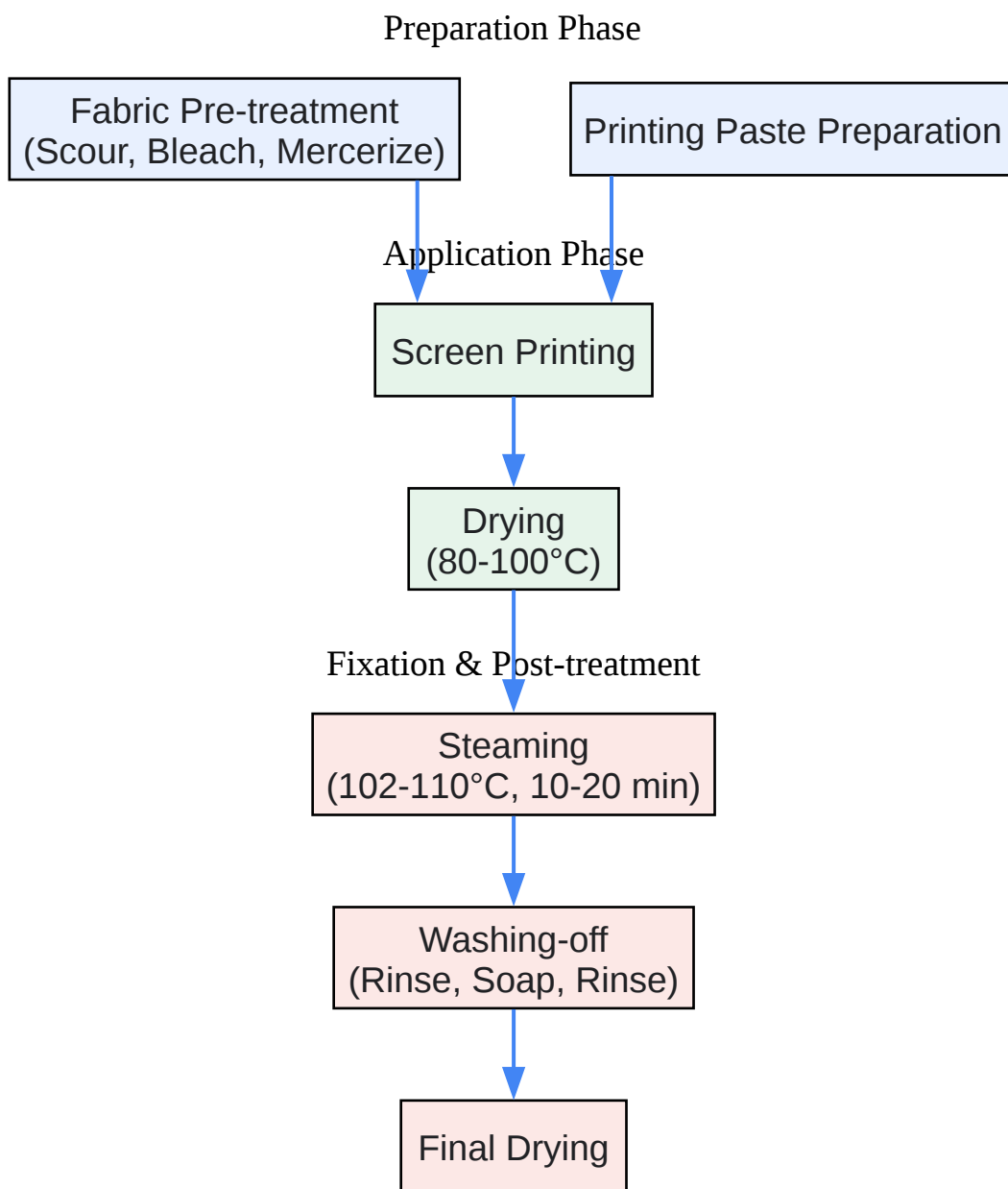
- Scoured and bleached (and preferably mercerized) cotton fabric
- Prepared **Reactive Orange 13** printing paste
- Screen printing apparatus (e.g., flatbed screen with a suitable mesh size)
- Squeegee
- Drying oven
- Steamer (capable of maintaining saturated steam at 102-110°C)
- Washing becks or a continuous washing range
- Non-ionic detergent

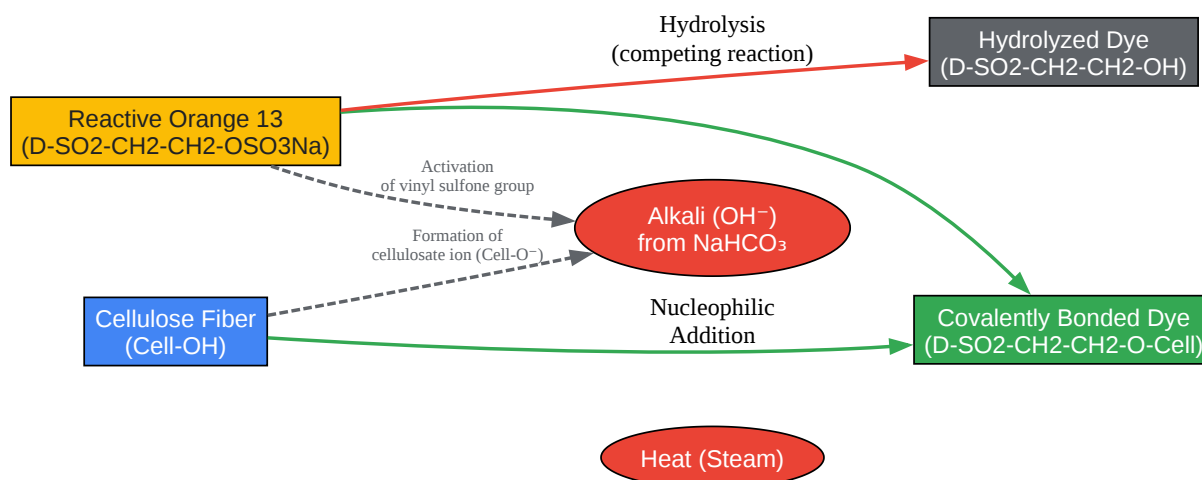
Procedure:

- Pre-treatment: Ensure the cotton fabric is well-prepared (scoured and bleached) to remove impurities that could hinder dye uptake. For optimal results, mercerize the fabric.
- Printing:
 - Lay the fabric smoothly on the printing table.
 - Place the screen firmly on the fabric.

- Apply the printing paste along one edge of the screen.
- Using a squeegee, draw the paste across the screen with even pressure to ensure uniform application onto the fabric.[\[7\]](#)
- Drying:
 - Carefully remove the printed fabric and dry it in an oven at 80-100°C for 3-5 minutes. This step is crucial to prevent smudging before fixation.[\[1\]](#)
- Fixation:
 - Transfer the dried, printed fabric to a steamer.
 - Steam the fabric at 102-110°C for 10-20 minutes in a saturated steam environment.[\[2\]](#)[\[7\]](#)
This step facilitates the covalent bonding between the dye and the cellulose fibers.
- Washing-off:
 - After steaming, the fabric must be thoroughly washed to remove any unfixed dye, thickener, and other chemicals.
 - Cold Rinse: Rinse the fabric in cold running water to remove the bulk of the thickener and unfixed dye.
 - Hot Rinse: Rinse the fabric in hot water.
 - Soaping: Wash the fabric at or near boiling (95°C) with a solution of 1-2 g/L non-ionic detergent for 10-15 minutes.
 - Final Rinsing: Rinse again with hot water followed by cold water until the water runs clear.
- Drying:
 - Squeeze the excess water from the fabric and dry it at an appropriate temperature.

Mandatory Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cellulosechemtechnol.ro [cellulosechemtechnol.ro]
- 2. blog.artfabrics.com [blog.artfabrics.com]
- 3. Insights into coloration enhancement of mercerized cotton fabric on reactive dye digital inkjet printing - RSC Advances (RSC Publishing) DOI:10.1039/D2RA01053D [pubs.rsc.org]
- 4. Substitute products for urea in application of reactive dyes to cotton fabrics :: ECO TEXTILE INFORMATION [ecotex.tistory.com]
- 5. [PDF] Substitute products for urea in application of reactive dyes to cotton fabrics | Semantic Scholar [semanticscholar.org]

- 6. One-Bath Pretreatment for Enhanced Color Yield of Ink-Jet Prints Using Reactive Inks - PMC [pmc.ncbi.nlm.nih.gov]
- 7. textilestudycenter.com [textilestudycenter.com]
- 8. Textile Synthetic Fiber Reactive Dye C I Reactive Orange 13 100% Purity [m.synthetic-dyes.com]
- 9. ijret.org [ijret.org]
- To cite this document: BenchChem. [Application of Reactive Orange 13 in Textile Printing Processes: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172145/docs#application-of-reactive-orange-13-in-textile-printing-processes-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check